

Application Notes: 7-Methoxy-2-tetralone as a Versatile Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: **7-Methoxy-2-tetralone**

Cat. No.: **B1200426**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of **7-Methoxy-2-tetralone** in the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients (APIs). **7-Methoxy-2-tetralone** is a valuable building block in medicinal chemistry, offering a versatile scaffold for the construction of complex molecular architectures with diverse biological activities. Its utility has been demonstrated in the synthesis of opioid receptor modulators, dopamine agonists, and topoisomerase inhibitors.

Overview of 7-Methoxy-2-tetralone

7-Methoxy-2-tetralone is a bicyclic aromatic ketone with the chemical formula $C_{11}H_{12}O_2$.^{[1][2]} Its structure, featuring a methoxy-substituted aromatic ring fused to a cyclohexanone, provides reactive sites for a variety of chemical transformations, making it an ideal starting material for multi-step syntheses.

Table 1: Physicochemical Properties of **7-Methoxy-2-tetralone**

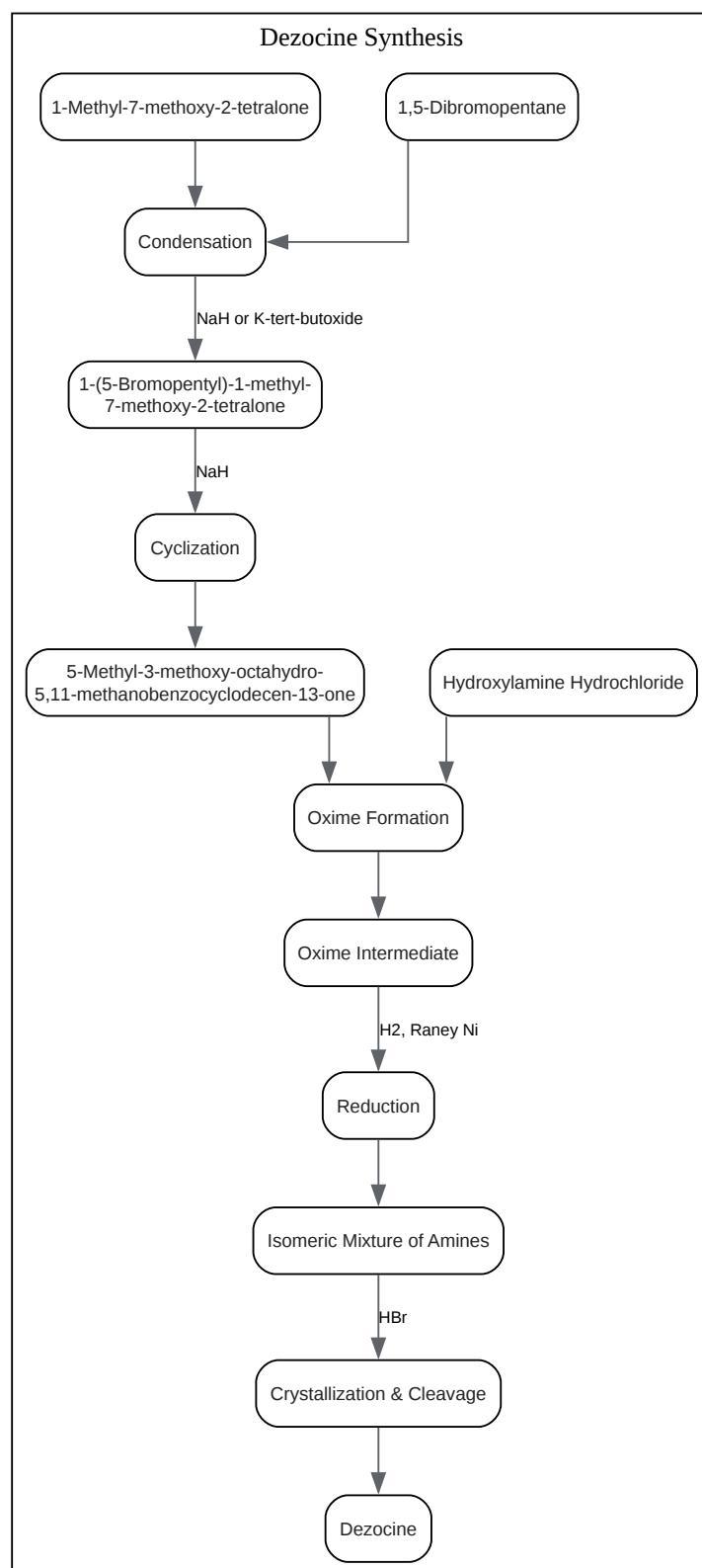
Property	Value	Reference
CAS Number	4133-34-0	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₂ O ₂	[1] [2] [3]
Molecular Weight	176.21 g/mol	[1] [2] [4]
Appearance	Solid, Clear yellow to orange liquid after melting	[1] [3]
Boiling Point	124-126 °C/1.5 mmHg	[1] [4]
Density	1.13 g/mL at 25 °C	[1] [4]
Storage Temperature	2-8°C	[1] [3] [4]

Applications in Pharmaceutical Intermediate Synthesis

7-Methoxy-2-tetralone serves as a key starting material for the synthesis of several classes of biologically active compounds.

Synthesis of Dezocine (Opioid Receptor Modulator)

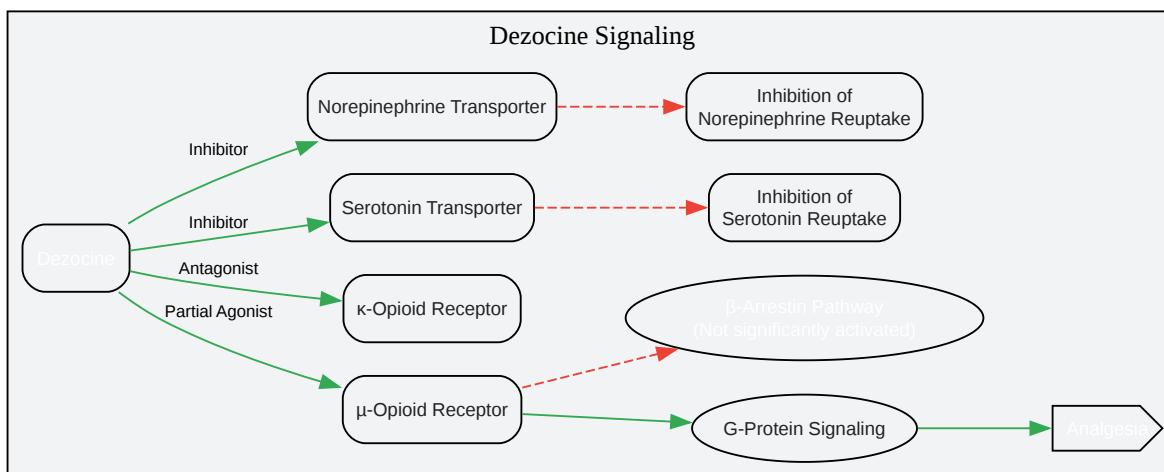
Dezocine is an atypical opioid analgesic.[\[1\]](#) The synthesis of dezocine can be initiated from a derivative of **7-Methoxy-2-tetralone**, specifically 1-methyl-7-methoxy-2-tetralone.



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Caption: Synthetic workflow for Dezocine.

Desocine acts as a partial agonist at the μ -opioid receptor (MOR) and an antagonist at the κ -opioid receptor (KOR). It also functions as a serotonin-norepinephrine reuptake inhibitor (SNRI). Its biased agonism at the MOR, activating G-protein signaling without significant β -arrestin recruitment, may contribute to its reduced side-effect profile compared to traditional opioids.

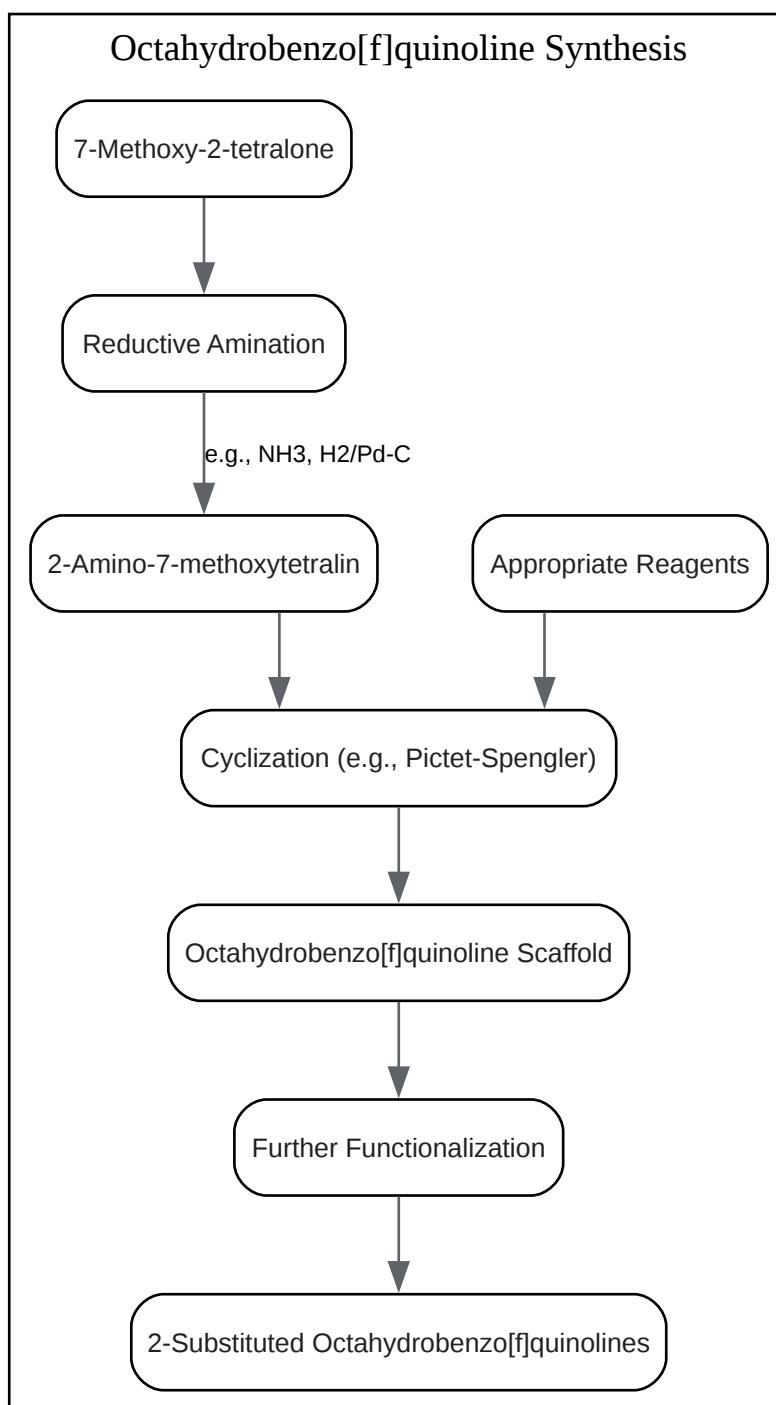


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Caption: Signaling pathway of Desocine.

Synthesis of 2-Substituted Octahydrobenzo[f]quinolines (Dopamine Agonists)

7-Methoxy-2-tetralone is a precursor for the synthesis of 2-substituted octahydrobenzo[f]quinolines, which have shown potential as dopamine agonists. A key step in this synthesis is the conversion of the tetralone to an aminotetralin derivative.

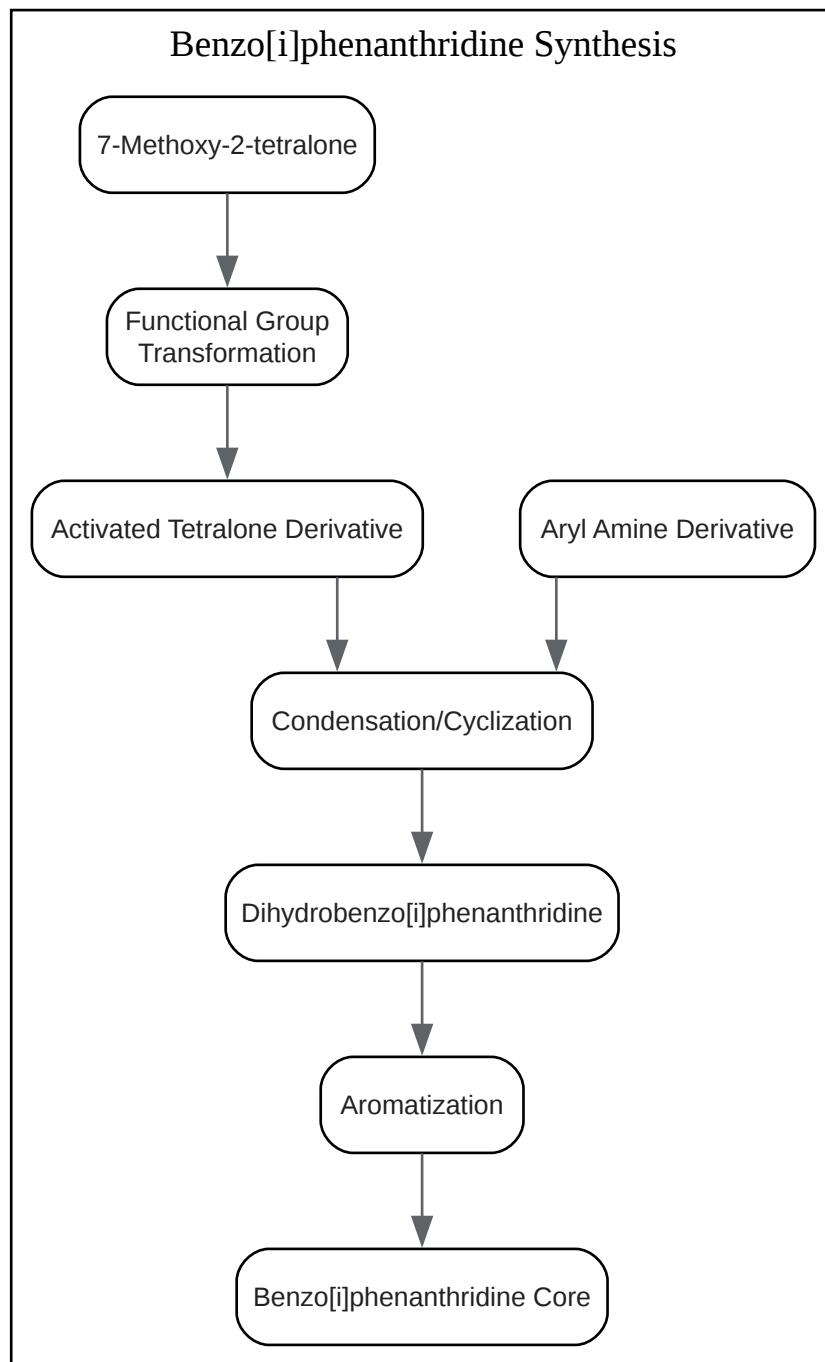
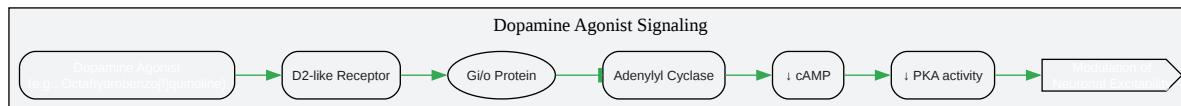


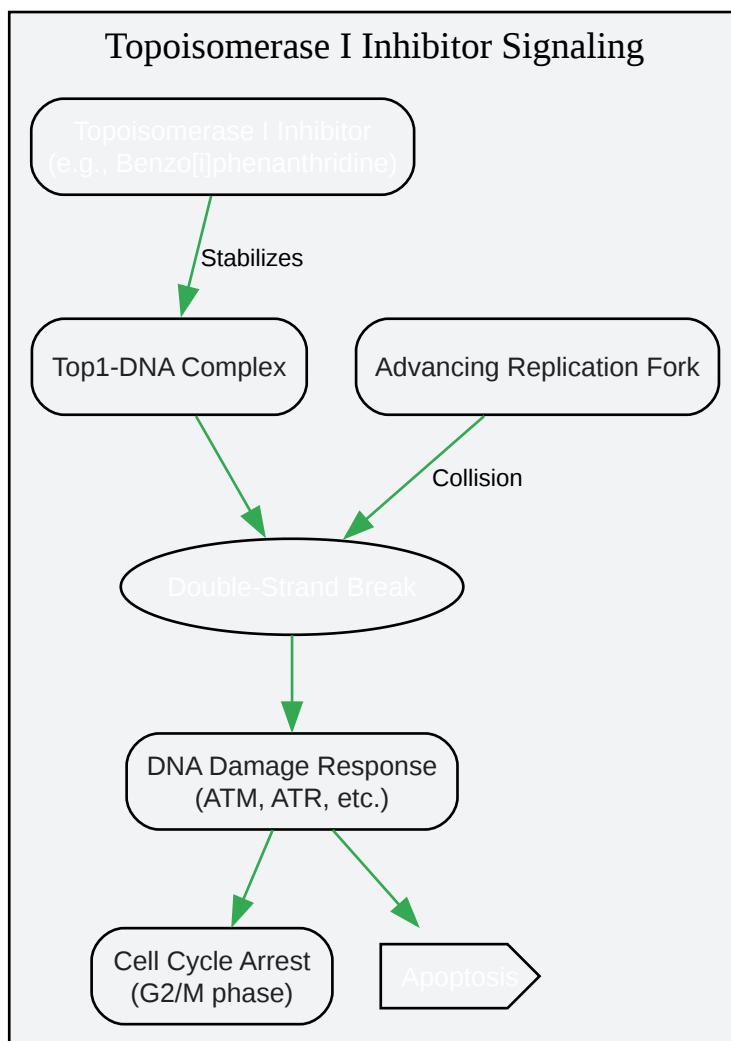
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Caption: Workflow for Octahydrobenzo[f]quinoline synthesis.

Dopamine agonists mimic the action of dopamine by binding to and activating dopamine receptors (D1-like and D2-like families). This activation modulates downstream signaling

cascades, such as the adenylyl cyclase pathway, which are crucial for various neurological processes.





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References

- 1. Synthesis routes of 7-Methoxy-2-tetralone [benchchem.com]
- 2. A New Way to 2,3,4-Trisubstituted Benzo[h]quinolines: Synthesis, Consecutive Reactions and Cellular Activities - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Reductive aminations by imine reductases: from milligrams to tons - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medcraveonline.com [medcraveonline.com]
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